

Technical Monograph: 7-Hydroxy-5,8-Dimethoxyflavone

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Compound of Interest

Compound Name: 7-Hydroxy-5,8-Dimethoxyflavone

CAS No.: 3316-54-9

Cat. No.: B11831921

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Physicochemical Profiling, Isolation Methodologies, and Therapeutic Potential[1]

Executive Summary

This technical guide provides a comprehensive analysis of **7-Hydroxy-5,8-dimethoxyflavone** (CAS: 3570-62-5), a bioactive flavonoid often isolated from *Oroxylum indicum* and *Scutellaria* species.[1][2][3] While its molecular weight is the primary identifier for mass spectrometry, its specific methoxylation pattern at positions 5 and 8 confers unique lipophilicity and metabolic stability compared to its isomers (e.g., Wogonin).[1] This document details the physicochemical properties, self-validating isolation protocols, and analytical verification workflows required for high-integrity research.

Part 1: Physicochemical Characterization

The Molecular Weight as a Gateway to Bioavailability

For drug development professionals, the molecular weight of **7-Hydroxy-5,8-dimethoxyflavone** is not merely a physical constant but a predictor of pharmacokinetics.[1][2]

With a mass significantly below the 500 Da threshold, it strictly adheres to Lipinski's Rule of Five, suggesting high oral bioavailability and potential blood-brain barrier (BBB) permeability.[\[1\]](#)

Table 1: Core Physicochemical Data

Property	Value	Technical Significance
IUPAC Name	7-hydroxy-5,8-dimethoxy-2-phenylchromen-4-one	Defines unique substitution pattern (5,8-OMe). [1] [2] [3] [4]
Molecular Formula		Basis for elemental analysis. [2] [3]
Average Molecular Weight	298.29 g/mol	Used for molarity calculations in dosing. [2] [3]
Monoisotopic Mass	298.0841 Da	Critical: Exact mass for HRMS validation.
LogP (Predicted)	~2.5 - 3.0	Indicates moderate lipophilicity; suitable for membrane passive transport. [2] [3]
H-Bond Donors/Acceptors	1 Donor / 5 Acceptors	Optimal for receptor binding without aggregation. [2] [3]

Part 2: Isolation & Purification Protocol

Source: *Oroxylum indicum* (Root Bark/Seeds) or *Scutellaria* spp.[\[2\]](#)[\[3\]](#)

Scientific Rationale: Flavonoids are polyphenolic and often exist as glycosides in the plant.[\[2\]](#)[\[3\]](#) The following protocol utilizes acid hydrolysis to ensure the aglycone (**7-Hydroxy-5,8-dimethoxyflavone**) is liberated, followed by polarity-driven partitioning.[\[1\]](#)[\[2\]](#)[\[3\]](#)

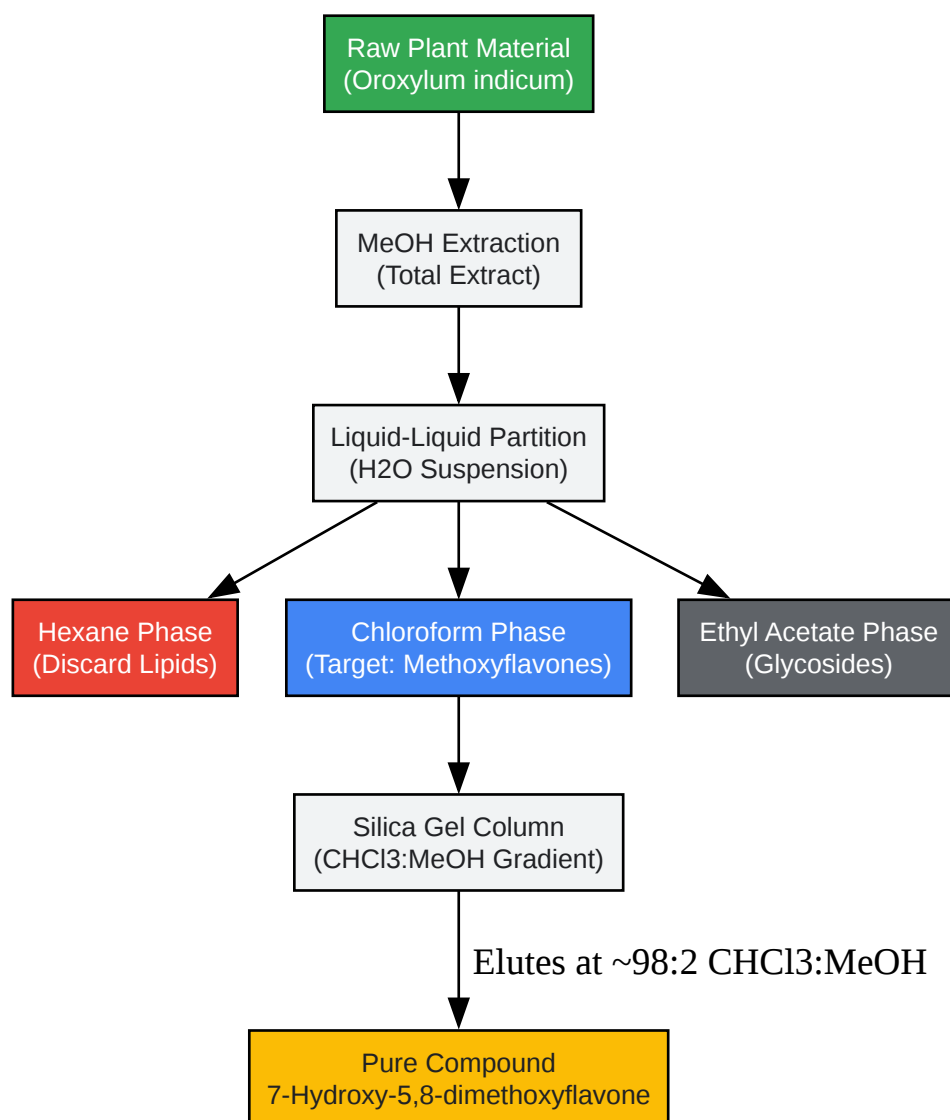
Protocol 1: Step-by-Step Isolation Workflow

- Extraction: Macerate 1 kg of dried, powdered root bark in MeOH (100%) for 72 hours at room temperature. Filter and concentrate in vacuo.
- Liquid-Liquid Partitioning: Suspend the crude extract in

(500 mL). Partition sequentially with:

- n-Hexane (removes lipids/waxes).^[2]^[3]
- Chloroform () (Targets methoxylated flavones).^[2]^[3]
- Ethyl Acetate (Targets more polar glycosides).^[2]^[3]
- Target Fraction: Collect the Chloroform fraction.^[2]^[3] The 5,8-dimethoxy substitution decreases polarity, making the optimal solvent.^[1]
- Chromatographic Purification:
 - Stationary Phase: Silica Gel 60 (230–400 mesh).^[2]^[3]
 - Mobile Phase: Gradient elution of :MeOH (100:0 95:5).
 - Detection: TLC visualization under UV (254/366 nm). Look for a dark quenching spot (254 nm) or yellow fluorescence (366 nm).^[2]^[3]

Visualization: Isolation Logic Flow



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Figure 1: Polarity-driven fractionation workflow targeting non-polar methoxyflavones.

Part 3: Analytical Verification (Self-Validating Methods)

Trustworthiness: Do not rely solely on retention time.[2][3] Mass spectrometry (MS) fragmentation is the fingerprint of the molecule.[2]

Protocol 2: LC-MS/MS Identification

Instrument: Q-TOF or Orbitrap (High Resolution).[2][3] Ionization: Electrospray Ionization (ESI) in Negative Mode (Preferred for flavonoids with free -OH groups).[2][3]

Experimental Setup:

- Column: C18 Reverse Phase (mm, 1.9 μ m).[1][2]
- Mobile Phase A: 0.1% Formic Acid in Water.[2][3]
- Mobile Phase B: Acetonitrile.[2][3]
- Gradient: 5% B to 95% B over 20 mins.

Validation Criteria (The "Fingerprint"):

- Precursor Ion: Look for 297.0768 .[2][3] (Calculated from monoisotopic mass 298.0841 - 1.0078).[2][3]
- Fragmentation Pattern ():
 - Loss of Methyl Group: 297 282 ().[2][3] Characteristic of methoxyflavones.
 - Retro-Diels-Alder (RDA) Cleavage: The C-ring cleavage is diagnostic for flavones.[2][3][5]
 - fragment: resulting from cleavage of bonds 1 and 3.[1][2]
 - Loss of CO: 282 254 (

).[2][3]

Visualization: Mass Spectrometry Logic

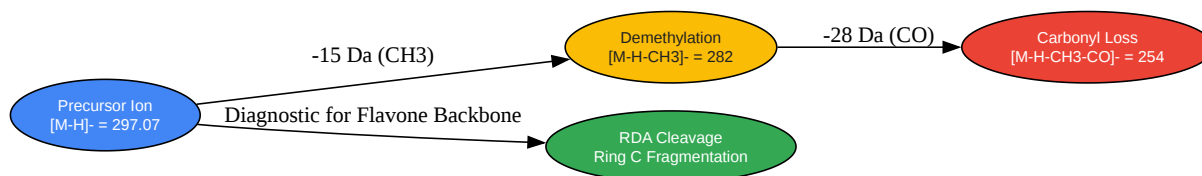
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Figure 2: ESI(-) Fragmentation pathway.[2][3] The loss of methyl radicals confirms the dimethoxy substitution.

Part 4: Biological Implications & Mechanism

Why Molecular Weight Matters: The specific MW of 298.29 Da places **7-Hydroxy-5,8-dimethoxyflavone** in the optimal window for cellular permeability.[2][3] Unlike high-MW glycosides (e.g., Baicalin, MW > 400), this aglycone can passively diffuse through lipid bilayers.
[1]

Key Therapeutic Mechanisms:

- **Antibacterial (Biofilm Inhibition):** The compound has been shown to downregulate the *fabD* gene (Malonyl CoA-acyl carrier protein transacylase), disrupting bacterial fatty acid synthesis and biofilm formation.[2][3][6]
- **Anti-Inflammatory:** Similar to its isomer Wogonin, it modulates the NF-

B pathway, but the 5,8-dimethoxy pattern alters its metabolic stability against glucuronidation compared to 5,7-dihydroxy variants.[1]

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